

Technical Support Center: Radium Contamination in Laboratory Equipment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Radium**

Cat. No.: **B1233403**

[Get Quote](#)

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **radium**. The information is designed to help identify, manage, and mitigate **radium** contamination in a laboratory setting.

Frequently Asked Questions (FAQs)

Q1: What are the primary sources of **radium** contamination in a laboratory?

A1: **Radium** contamination in a laboratory setting can originate from several sources:

- Leaking or Damaged Sealed Sources: Older sealed sources containing **radium** salts for instrument calibration or therapeutic applications can degrade over time, leading to leakage.
- Improper Handling of Unsealed Sources: Spills or aerosols generated during the handling of liquid **radium** solutions or powdered **radium** compounds can lead to widespread contamination.
- Legacy Contamination: Equipment or facilities with a history of **radium** use, such as for the production of radioluminescent paint, may have residual contamination.^{[1][2]}
- Waste Disposal: Improperly managed radioactive waste can be a source of cross-contamination to other equipment and laboratory areas.^[3]

Q2: What are the health risks associated with **radium** exposure in a laboratory setting?

A2: **Radium** exposure can pose significant health risks, primarily due to the emission of alpha particles, beta particles, and gamma radiation.[\[4\]](#) The primary health concerns are:

- Internal Exposure: Inhalation or ingestion of **radium** particles can lead to their incorporation into bones, where the emitted radiation can increase the risk of bone cancer and other malignancies.[\[4\]\[5\]](#)
- External Exposure: High concentrations of **radium** can lead to external radiation exposure, increasing the risk of various cancers.
- Radon Gas Inhalation: **Radium**-226 decays to radon-222, a radioactive gas.[\[6\]](#) Inhalation of radon and its decay products is a significant cause of lung cancer.[\[5\]](#)

Q3: How can I detect **radium** contamination on my laboratory equipment?

A3: Detecting **radium** contamination requires specialized radiation detection instruments.

Common methods include:

- Geiger-Müller (GM) Counters: A GM counter with a pancake probe is effective for preliminary surveys to detect the presence of beta and gamma radiation from **radium** and its decay products.[\[7\]](#)
- Wipe Tests: This method, also known as a smear test, is used to detect removable surface contamination. A wipe is taken from the surface and analyzed using a liquid scintillation counter or a proportional counter to detect alpha and beta particles.[\[7\]\[8\]](#)
- Alpha Scintillation Probes: These are used to specifically detect alpha radiation, which is a primary emission from **radium**-226.
- Gamma Spectroscopy: This technique can identify specific radioactive isotopes, including **radium** and its decay products, by analyzing the energy of the emitted gamma rays.[\[9\]\[10\]](#)

Q4: What immediate steps should I take if I suspect a **radium** spill?

A4: In the event of a suspected **radium** spill, follow these immediate steps:

- Stop Work: Immediately cease all activities in the affected area.

- Alert Others: Inform all personnel in the vicinity to evacuate the area.
- Isolate the Area: Secure the room or area to prevent the spread of contamination and unauthorized entry.
- Contact Radiation Safety Officer (RSO): Notify your institution's RSO or Health Physics department immediately for guidance and assistance.
- Personal Decontamination: If you have come into contact with the spilled material, follow personnel decontamination procedures as directed by your RSO.[\[11\]](#)

Troubleshooting Guides

Guide 1: Troubleshooting Inconsistent Readings from a Geiger-Müller (GM) Counter

Issue	Possible Cause	Troubleshooting Step
No reading or unexpectedly low reading	Instrument not turned on or battery is low.	Check the power switch and battery level. Replace batteries if necessary.
Probe is not connected properly.	Ensure the probe cable is securely connected to the meter.	
Incorrect settings.	Verify that the meter is set to the correct measurement range and mode (e.g., cpm, mR/hr).	
Probe is damaged.	Inspect the probe for any visible damage. If damaged, do not use and contact your RSO.	
Erratic or fluctuating readings	High background radiation.	Move to an area with known low background radiation to check for stable readings.
Instrument is too close to the source.	Increase the distance from the suspected source; high radiation fields can saturate the detector.	
Radiofrequency (RF) interference.	Turn off nearby electronic devices that could be causing interference.	
Consistently high readings	Instrument is contaminated.	Perform a self-check by surveying the instrument itself in a low-background area. If contaminated, follow decontamination procedures.
High background radiation in the area.	Check background radiation levels in an unaffected area for	

comparison.

Guide 2: Decontamination of Common Laboratory Surfaces

Surface Material	Recommended Decontamination Agent	Effectiveness & Notes
Stainless Steel	Commercial decontamination solution (e.g., Radiacwash), mild detergent and water.	Generally effective. For stubborn contamination, a mild abrasive may be used with caution under the supervision of an RSO. [11]
Glass	Mild detergent and water, dilute acid solution (e.g., 2% nitric acid).	Soaking in a decontamination solution can be effective. [11] Avoid harsh abrasives that could scratch the glass.
Plastic	Mild detergent and water.	Solvents should be avoided as they can damage the plastic and increase absorption of the contaminant.
Porous Surfaces (e.g., concrete, wood)	Difficult to decontaminate.	Consult with your RSO. May require surface removal or shielding.

Note: The effectiveness of decontamination can vary based on the chemical form of the **radium** and the age of the contamination.

Experimental Protocols

Protocol 1: Performing a Wipe Test for Removable Surface Contamination

Objective: To determine the presence of removable radioactive contamination on a surface.

Materials:

- Wipe test media (e.g., filter paper, cotton swab)
- Gloves
- Forceps or tongs
- Sample container (e.g., labeled envelope or vial)
- Survey meter (e.g., GM counter)
- Liquid scintillation counter or proportional counter

Procedure:

- Preparation: Put on gloves. Label the sample container with the date, time, and location of the wipe test.
- Wiping the Surface:
 - If the wipe media is dry, it can be moistened with a solvent like ethanol or deionized water to increase collection efficiency.[8]
 - Using forceps or your gloved hand, wipe an area of approximately 100 cm² (about 4x4 inches) with firm pressure.[8]
 - Use an "S" pattern to cover the entire area.
- Sample Collection: Place the wipe in the labeled sample container without touching the outside of the container with your gloves.
- Initial Survey: Survey the area with a GM counter to check for gross contamination.
- Analysis:
 - Analyze the wipe sample using a liquid scintillation counter (for low-energy beta emitters) or a proportional counter (for alpha and beta emitters).[8]

- The results will indicate the amount of removable contamination in disintegrations per minute (dpm) or Becquerels (Bq).
- Documentation: Record the results in a logbook, noting the location, date, time, and contamination level.

Protocol 2: Basic Operation of a Geiger-Müller (GM) Survey Meter

Objective: To perform a survey for beta and gamma radiation to detect potential **radium** contamination.

Materials:


- Calibrated GM survey meter with a pancake probe.
- Check source of known activity.


Procedure:


- Pre-operational Checks:
 - Battery Check: Turn on the instrument and verify that the battery level is sufficient.
 - Calibration Check: Ensure the instrument is within its calibration period.
 - Source Check: Place the probe near the check source to confirm the instrument is responding correctly. Record the reading in the logbook.
- Setting Up the Instrument:
 - Turn on the instrument and allow it to stabilize.
 - If applicable, turn on the audible alarm.
 - Select the appropriate measurement range, starting with the highest range if the radiation level is unknown.[\[12\]](#)

- Performing the Survey:
 - Hold the probe approximately 1 cm from the surface being surveyed.[\[13\]](#)
 - Move the probe slowly and systematically over the area, at a speed of about 1-2 inches per second.
 - Listen for changes in the audible click rate and watch the meter for any increase in the reading.
- Interpreting the Results:
 - A reading that is two to three times the normal background level may indicate contamination.
 - If contamination is detected, notify the RSO and follow institutional procedures.
- Post-operational Checks:
 - Turn off the instrument.
 - Clean the exterior of the instrument if necessary.
 - Store the instrument in a designated, low-background area.

Visualizations





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. physicstoday.aip.org [physicstoday.aip.org]
- 2. nrc.gov [nrc.gov]
- 3. ehs.tamu.edu [ehs.tamu.edu]
- 4. Radium - Health Risks of Radon and Other Internally Deposited Alpha-Emitters - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 5. Health effects of Radium radiation exposure | Mass.gov [mass.gov]
- 6. Radiochemical Analyses | Wisconsin State Laboratory of Hygiene [slh.wisc.edu]
- 7. case.edu [case.edu]
- 8. docs.csg.ed.ac.uk [docs.csg.ed.ac.uk]
- 9. ANALYTICAL METHODS - Toxicological Profile for Radium - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 10. www-pub.iaea.org [www-pub.iaea.org]
- 11. ehs.vt.edu [ehs.vt.edu]
- 12. uwm.edu [uwm.edu]
- 13. www8.cao.go.jp [www8.cao.go.jp]
- To cite this document: BenchChem. [Technical Support Center: Radium Contamination in Laboratory Equipment]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1233403#troubleshooting-radium-contamination-in-laboratory-equipment>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com